

Technical Guide & SDS Interpretation: 2,5-Dibromothiazole-4-carboxamide

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Compound of Interest

Compound Name: 2,5-Dibromothiazole-4-carboxamide

Cat. No.: B12093728

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CAS Number: 1204296-20-7 Formula: C₄H₂Br₂N₂OS Molecular Weight: 285.94 g/mol
SMILES: NC(=O)c1c(Br)sc(Br)n1[1]

Executive Summary & Compound Profile

For Researchers & Process Chemists: **2,5-Dibromothiazole-4-carboxamide** is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical candidates, including Survival Motor Neuron (SMN) protein modulators. Its utility lies in the differential reactivity of the bromine atoms at the C2 and C5 positions, allowing for sequential functionalization.

However, this utility introduces specific safety and stability concerns. Unlike simple aromatics, the electron-deficient thiazole ring renders the C2-bromine susceptible to nucleophilic displacement, potentially creating reactive intermediates in vivo or in waste streams. This guide bridges the gap between a standard Safety Data Sheet (SDS) and practical laboratory application.

Physical Properties (Experimental & Predicted)

Property	Value / Description	Source/Note
Appearance	White to off-white/pale yellow solid	Analogous to 2,5-dibromothiazole [1]
Melting Point	>135°C (Predicted)	Amide H-bonding increases MP relative to ester analogs [2]
Solubility	DMSO, DMF, Methanol (Moderate); Water (Low)	Lipophilic scaffold
Reactivity	Susceptible to Pd-catalyzed coupling and SNAr	C2-Br is labile; C5-Br requires activation

Hazard Identification & Risk Assessment (GHS)

Standard SDS classifications often default to "General Irritant" for R&D compounds. Below is the enhanced assessment based on structural activity relationships (SAR).

Core Hazards

- H315 (Skin Irritation): High. Halogenated thiazoles can act as alkylating-like agents under physiological conditions.
- H319 (Eye Irritation): High. Fine dusts from amide crystallization are mechanically and chemically irritating.
- H335 (Respiratory Irritation): Moderate. Inhalation of dust during weighing is the primary exposure vector.

The "Hidden" Hazard: Hydrolysis & Decomposition

Upon thermal decomposition or contact with strong acids/bases, this compound releases toxic fumes:

- Hydrogen Bromide (HBr): Corrosive gas.
- Sulfur Oxides (SO_x): Respiratory irritant.

- Nitrogen Oxides (NO_x): Pulmonary edema risk.



Critical Insight: The presence of the carboxamide group (-CONH₂) adjacent to the C5-bromide creates a steric and electronic environment that may accelerate hydrolysis under basic conditions, releasing ammonia and the corresponding acid.

Handling & Exposure Control Protocol

Standard "wear gloves" advice is insufficient.^[2] Follow this logic for barrier selection.

Engineering Controls

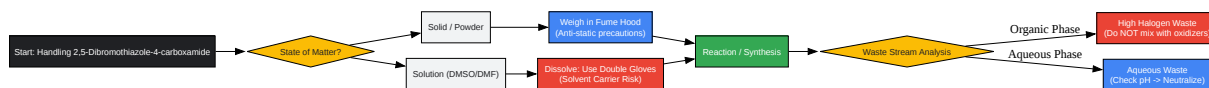
- Solid State: All weighing of powders >10 mg must occur inside a fume hood or powder enclosure. Static electricity can disperse this fine powder; use an anti-static gun if available.
- Solution State: Once dissolved in DMSO/DMF, the inhalation risk drops, but skin permeation risk increases due to the solvent's carrier effect.

Personal Protective Equipment (PPE) Matrix

- Gloves: Nitrile (0.11 mm) is sufficient for incidental contact with the solid. Double-gloving (Laminate/PE under Nitrile) is required if dissolved in penetrating solvents like DMF.
- Respiratory: If working outside a hood (not recommended), a P95/P3 half-mask is mandatory.

Workflow Visualization

The following diagram outlines the decision logic for handling and disposal, ensuring containment of the brominated species.



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Caption: Operational workflow for handling brominated thiazoles, emphasizing the shift in risk from inhalation (solid) to permeation (solution).

Emergency Response & Stability

This section replaces generic advice with chemically specific countermeasures.

Firefighting Measures

- Media: Dry chemical, CO₂, or alcohol-resistant foam. Do NOT use high-volume water jets; this may spread the halogenated material into drains.
- Combustion Products: The high bromine content (two atoms per molecule) acts as a flame retardant to some degree, but once burning, it generates dense, toxic HBr vapors.
- Tactical Response: Firefighters must wear SCBA. Downwind evacuation is required if >100g is involved in fire due to SO_x/HBr plume.

Accidental Release (Spill)

- Solid Spill: Do not dry sweep. Dampen with inert oil or cover with a damp pad to prevent dust generation, then scoop into a waste container.
- Solution Spill: Absorb with vermiculite or sand. Do not use sawdust (combustible).
- Decontamination: Wipe surfaces with a dilute solution of Sodium Thiosulfate (10% aq) to quench any potential free bromine or reactive bromides, followed by a detergent wash.

Stability & Reactivity Profile

- Incompatible Materials: Strong oxidizing agents, strong bases (hydrolysis of amide), reducing agents (de-bromination).
- Storage Conditions: Keep at 2-8°C (Refrigerate). Store under inert gas (Argon/Nitrogen) if possible to prevent slow hydrolysis of the C-Br bonds by atmospheric moisture.

Toxicological & Ecological Context

Data inferred from thiazole analogs (Read-Across).

Acute Toxicity

- Oral: Likely Harmful (Category 4). Analogs like 2-aminothiazole show LD50 values in the range of 400-1000 mg/kg.
- Sensitization: Brominated heterocycles are potential skin sensitizers. Repeated exposure may lead to allergic dermatitis.

Environmental Fate

- Aquatic Toxicity: High. Halogenated thiazoles are poorly biodegradable and toxic to aquatic life (WGK 3).
- Persistence: The C-Br bond is stable to hydrolysis in neutral water but photolytically unstable. Prevent entry into waterways.

Synthesis & Application Context

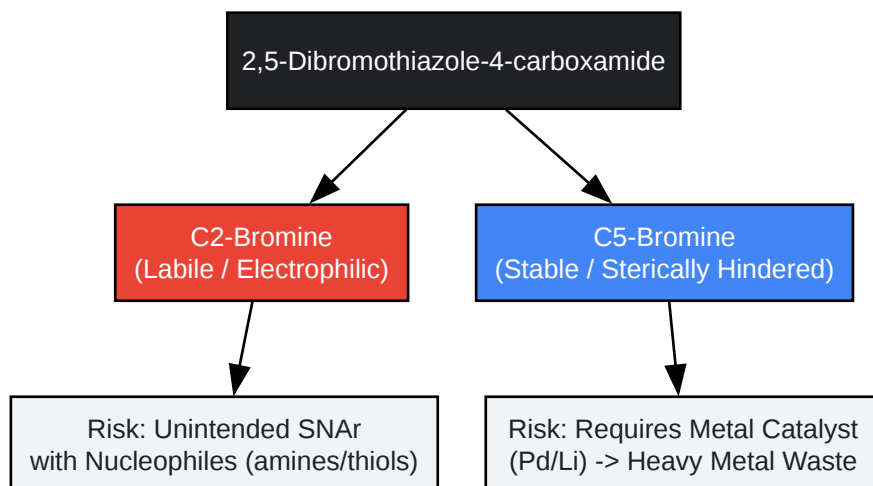
Why this SDS matters for your reaction.

The 2,5-dibromo substitution pattern is the defining feature of this molecule.

- C2-Position: Highly activated for Nucleophilic Aromatic Substitution (S_NAr).
- C5-Position: Preferred site for Lithium-Halogen exchange or Suzuki coupling under controlled conditions.

Safety Note on Reactions: When performing Lithium-Halogen exchange at the C5 position, ensure the temperature is strictly controlled (<-70°C). Runaway exotherms have been reported

with similar di-halogenated heterocycles when lithiated species disproportionate.



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Caption: Reactivity map highlighting the distinct safety risks associated with the two bromine positions.

References

- PubChem. (2024).[3][4] Compound Summary: Thiazole Derivatives and Toxicity. National Library of Medicine. Retrieved from [\[Link\]](#)
- European Food Safety Authority (EFSA). (2016). Scientific Opinion on the safety and efficacy of thiazoles. EFSA Journal. Retrieved from [\[Link\]](#)

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Sources

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